

# analytical standard preparation for 2-methyl-1-undecanol

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## Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

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## Chemical Profile of 2-Methyl-1-undecanol

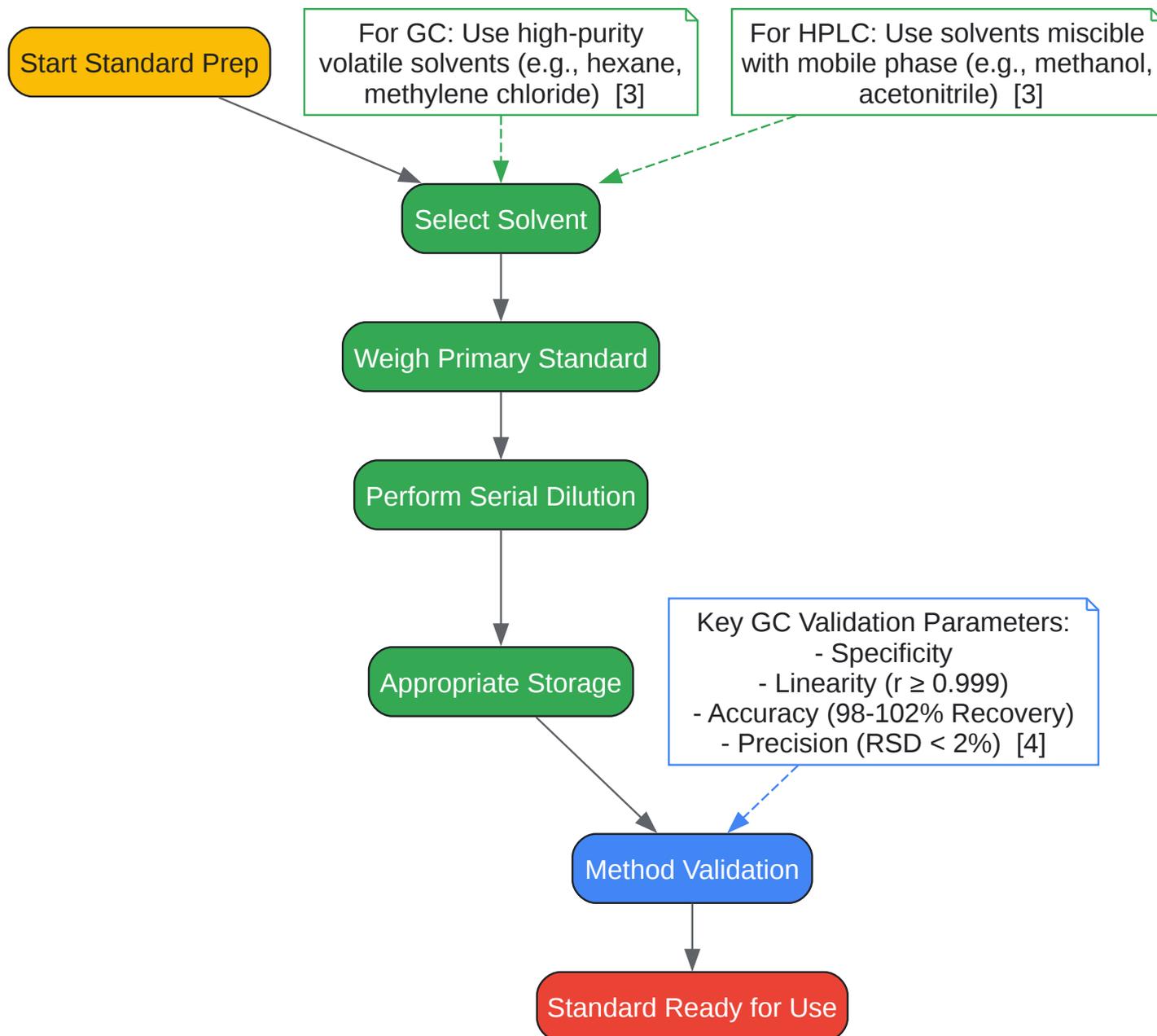
For accurate standard preparation, understanding the basic chemical properties of your analyte is the first step. The key data for **2-Methyl-1-undecanol** (CAS # 10522-26-6) is summarized below.

| Property          | Value / Description                         | Source  |
|-------------------|---|---------|
| CAS Number        | 10522-26-6                                  | [1] [2] |
| Molecular Formula | C <sub>12</sub> H <sub>26</sub> O           | [1] [2] |
| Molecular Weight  | 186.33 g/mol                                | [1]     |
| Boiling Point     | 245.46 - 250.85 °C (estimates)              | [1] [2] |
| Density           | 0.8300 g/cm <sup>3</sup>                    | [1]     |
| Refractive Index  | 1.4382                                      | [1]     |
| LogP (est.)       | 4.759                                       | [1]     |
| Physical Form     | Liquid (estimated melting point of 16.85°C) | [1]     |

| Property | Value / Description | Source |
|----------|---------------------|--------|
| Odor     | Balsam              | [1]    |

## Analytical Standard Preparation Workflow

The following diagram outlines the general workflow for preparing an analytical standard of **2-Methyl-1-undecanol**, incorporating key considerations from chromatography guidelines.



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## Frequently Asked Questions & Troubleshooting

Here are some common issues and solutions related to preparing and using analytical standards.

| Question / Issue                                    | Possible Cause                                   | Solution & Recommendation   |
|---|--|---|
| Low recovery or inaccurate concentration.           | Standard degradation or adsorption to vial.      | Use glass vials and fresh, high-purity solvents. Verify concentration against a freshly prepared secondary standard. [3]  |
| Poor chromatography: tailing peaks or low response. | Incompatible solvent or non-volatile impurities. | Ensure the solvent for GC is volatile and matches the mobile phase for HPLC. Filter the standard solution through a 0.45µm or 0.22µm syringe filter. [3]  |
| How do I validate my GC method for this compound?   | Method not fully characterized.                  | Follow validation parameters: <b>Specificity</b> (no interference), <b>Linearity</b> ( $r \geq 0.999$ ), <b>Accuracy</b> (98-102% recovery), and <b>Precision</b> (RSD < 2% for repeatability). [4] |
| Two peaks appear for a single standard.             | Contamination or chemical impurity.              | Check standard purity. If the compound has a chiral center (like the 2-carbon in 2-Methyl-1-undecanol), it may be a racemic mixture requiring a chiral chromatography method. [5]                   |

## Key Experimental Considerations

- **Technique Selection:** Given its molecular weight and properties, **2-Methyl-1-undecanol** is well-suited for analysis by **Gas Chromatography (GC)** [3]. For method development, consider modern tools like AI and machine learning that can help optimize complex parameters [5].
- **Weighing Accuracy:** Due to its liquid state, the compound should be weighed by difference to ensure accurate measurement for the primary standard stock solution.
- **Stability:** Store standard solutions in tightly sealed vials away from light and heat. Monitor stability over time as part of method validation.

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## References

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2. CAS # 10522-26-6, 2 - Methyl - 1 - Undecanol : more information. [chemblink.com]
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